

(5-Methylpyridin-3-yl)methanol molecular structure

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Compound of Interest

Compound Name: (5-Methylpyridin-3-yl)methanol

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An In-depth Technical Guide to (5-Methylpyridin-3-yl)methanol

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and applications of **(5-Methylpyridin-3-yl)methanol**, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Identification

(5-Methylpyridin-3-yl)methanol is a substituted pyridine derivative. It features a pyridine ring with a methyl group at the 5-position and a hydroxymethyl group at the 3-position. This substitution pattern imparts specific chemical properties that make it a valuable intermediate in various synthetic applications.

Identifier	Value
CAS Number	102074-19-1 [1]
Molecular Formula	C7H9NO
Molecular Weight	123.15 g/mol [2]
IUPAC Name	(5-methylpyridin-3-yl)methanol
Synonyms	3-HYDROXYMETHYL-5-METHYLPYRIDINE, (5-METHYL-3-PYRIDINYL)METHANOL, 5- METHYL-3-PYRIDINEMETHANOL [3]
InChI	1S/C7H9NO/c1-6-2-7(5-9)4-8-3-6/h2- 4,9H,5H2,1H3
InChI Key	MRQAYFYTNIVFN-UHFFFAOYSA-N
SMILES	CC1=CC(=CN=C1)CO

Physicochemical Properties

The compound is typically available as a light yellow, low-melting crystal or a liquid at room temperature.[\[3\]](#)

Property	Value
Physical Form	Liquid or light yellow low melting crystal [3]
Purity	≥95% [3]
Storage Temperature	Room temperature, under an inert atmosphere

Synthesis and Reactivity

Synthesis Protocols

(5-Methylpyridin-3-yl)methanol can be synthesized through various routes. A common laboratory-scale and industrial method involves the reduction of a corresponding carbonyl compound.

Method 1: Reduction of Methyl 5-methylnicotinate[1]

This protocol involves the preparation of a reducing agent solution (Solution B) followed by the reduction of the starting ester.

- Preparation of Reducing Agent (Solution B):

- Mix magnesium chloride, potassium borohydride, and tetrahydrofuran (THF) in a molar ratio of 2:2:1.
- Heat the mixture to 67°C and reflux for 2 hours.
- Cool the mixture to room temperature to obtain Solution B.

- Reduction Reaction:

- Dissolve methyl 5-methylnicotinate in THF and adjust the temperature to 40°C.
- Slowly add Solution B dropwise over 1.3 hours.
- Continue stirring and maintain the reaction at 40°C for an additional hour.

- Work-up and Purification:

- Cool the reaction mixture to room temperature.
- Quench the reaction by adding methanol.
- Remove THF and methanol by rotary evaporation at 40°C.
- Add water to the concentrate and perform three extractions with ethyl acetate.
- Combine the ethyl acetate phases and dry with anhydrous sodium sulfate.
- Filter and remove the ethyl acetate by rotary evaporation to yield the final product.

Method 2: Reduction of 5-methylpyridine-3-carboxaldehyde[4]

A more direct synthesis involves the reduction of the corresponding aldehyde.

- Reaction Setup:
 - Dissolve 5-methylpyridine-3-carboxaldehyde in a suitable solvent, such as methanol.
 - Cool the solution in an ice bath.
- Reduction:
 - Slowly add a reducing agent, such as sodium borohydride (NaBH4), to the solution while maintaining a controlled temperature.
- Purification:
 - After the reaction is complete, the product is typically isolated and purified. For the hydrochloride salt, the resulting alcohol is treated with hydrochloric acid followed by crystallization.[4]

Chemical Reactivity

(5-Methylpyridin-3-yl)methanol exhibits reactivity characteristic of both a pyridine derivative and a primary alcohol.

- Oxidation: The primary alcohol group can be oxidized to form the corresponding aldehyde (5-methylpyridine-3-carboxaldehyde) or carboxylic acid (5-methylnicotinic acid) using common oxidizing agents like potassium permanganate (KMnO4) or chromium trioxide (CrO3).[4]
- Substitution: The hydroxyl group can undergo nucleophilic substitution reactions. For instance, it can be replaced by other functional groups using reagents such as alkyl halides or acyl chlorides.[4]

Applications in Research and Development

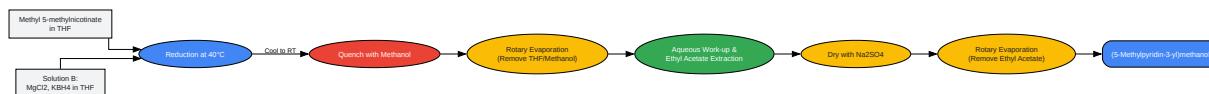
(5-Methylpyridin-3-yl)methanol serves as a key building block in several areas of chemical and pharmaceutical research.

- Organic Synthesis: It is a versatile intermediate for the synthesis of more complex organic molecules.[4]

- Medicinal Chemistry: The pyridine motif is a common scaffold in many biologically active compounds. This molecule is used in the development of new pharmaceuticals.[4] Its structural uniqueness, with both a methyl and a hydroxymethyl group on the pyridine ring, provides distinct chemical properties for designing molecules that can interact with biological targets.[4]
- Material Science: It can be incorporated into the synthesis of novel materials with specific properties.[4]

Visualized Synthesis Workflow

The following diagram illustrates the synthesis of **(5-Methylpyridin-3-yl)methanol** from methyl 5-methylnicotinate.



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Caption: Synthesis of **(5-Methylpyridin-3-yl)methanol**.

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